

| Property | Tridecanoic acid-d ₂₅ | Tridecanoic acid-d ₂ |
|---------------------|--|--|
| Primary Application | Deuterium-labeled tracer; internal standard for NMR, GC-MS, or LC-MS [1] | Deuterium-labeled tracer; internal standard for NMR, GC-MS, or LC-MS [2] |

Properties of the Non-Deuterated Compound

The following table details the core properties of the non-deuterated Tridecanoic acid (C13:0), which provides a baseline for understanding the deuterated analogs [3].

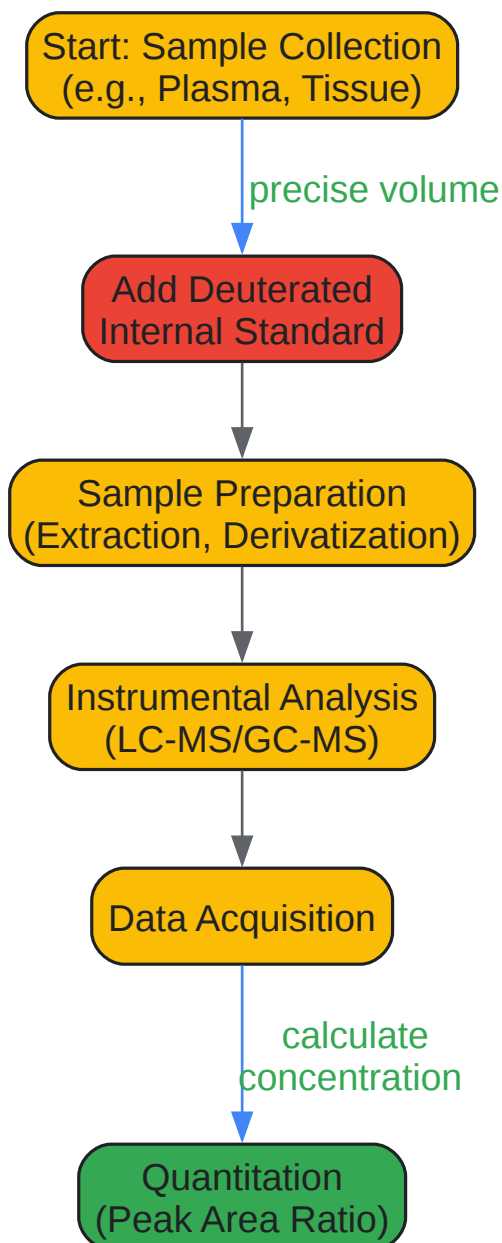
| Property Category | Details for Tridecanoic Acid (HMDB0000910) |
|---------------------------|--|
| Common Name | Tridecanoic acid; n-Tridecanoic acid; C13:0; Tridecylic acid [3] |
| CAS Registry Number | 638-53-9 [3] |
| Chemical Formula | C ₁₃ H ₂₆ O ₂ [3] |
| Average Molecular Weight | 214.34 g/mol [3] |
| Classification | Long-chain saturated fatty acid (13-carbon chain) [3] |
| Physical State | Solid [3] |
| Melting Point | 44.5 °C [3] |
| Water Solubility | 0.033 mg/mL (very low, highly hydrophobic) [3] |
| Experimental CCS (AllCCS) | 155.163 Å ² (adduct [M-H] ⁻) [3] |

Research Applications and Protocols

Deuterated tridecanoic acid is primarily used in analytical methods, and the non-deuterated form has documented antibacterial efficacy.

Application 1: Analytical Tracer and Internal Standard

- **Purpose:** To enable precise quantitation of tridecanoic acid and its metabolites in complex biological samples using techniques like LC-MS, GC-MS, or NMR [1] [2].
- **Mechanism:** The deuterated compound has nearly identical chemical properties to the non-deuterated form but can be distinguished by mass spectrometry due to its higher molecular weight, making it ideal as an internal standard [1] [2].
- **Experimental Workflow:** The diagram below outlines a general experimental workflow for using these deuterated standards in a quantitative bioanalytical assay.



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Analytical workflow using deuterated internal standard.

Application 2: Antibacterial Agent Research

- **Purpose:** To investigate the antipersister and antibiofilm activity of tridecanoic acid against bacterial pathogens like *Escherichia coli* and *Enterococcus faecalis* [1] [4].
- **Key Findings:** Tridecanoic acid disrupts bacterial cell membranes, causing autolysis (cell rupture) and inhibits biofilm formation. It also shows synergistic effects with antibiotics like ampicillin [4].
- **Experimental Protocol (Antibacterial Mode of Action):**
 - **Bacterial Cultivation:** Grow target strains (e.g., *E. coli* MTCC 723, *E. faecalis* MCC 2041 T) to mid-log phase in appropriate broth [4].
 - **Compound Treatment:** Expose bacterial cultures to Tridecanoic acid at concentrations around the MIC (e.g., 375-750 µg/ml) [4].
 - **Viability & Membrane Integrity Assay:** Perform Minimum Inhibitory/Bactericidal Concentration (MIC/MBC) assays and measure lactate dehydrogenase (LDH) release as an indicator of membrane damage [4].
 - **Morphological Analysis:** Use Scanning Electron Microscopy (SEM) to visualize physical damage and rupturing of bacterial cells [4].
 - **Synergy Testing:** Combine sub-inhibitory concentrations of Tridecanoic acid with standard antibiotics in a checkerboard microdilution assay to calculate the Fractional Inhibitory Concentration (FIC) index [4].

Key Information for Professionals

- **Handling and Storage:** Both deuterated forms are typically supplied as solids and should be stored sealed, away from light and moisture. Stock solutions are commonly prepared in DMSO [1] [2].
- **Biological Relevance of C13:0:** While often considered an "odd-chain" saturated fat, emerging research suggests it may have bioactive properties, unlike many even-chain saturated fatty acids [3].
- **Research Context on Fatty Acid Sensing:** It is noteworthy that the human body actively senses specific dietary fatty acids. For example, **stearic acid (C18:0)** intake has been shown to rapidly induce mitochondrial fusion and improve function in human neutrophils via a dedicated signaling pathway [5]. This highlights that individual saturated fatty acids can have distinct and specific biological roles.

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References

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